

Safeguarding Your Laboratory: Proper Disposal of 1,2-Diformylhydrazine

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Compound of Interest

Compound Name: 1,2-Diformylhydrazine

Cat. No.: B1218853

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For Immediate Implementation by Laboratory Personnel

This document provides crucial safety and logistical guidance for the proper disposal of **1,2-Diformylhydrazine** (CAS No. 628-36-4). Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring compliance with federal and state regulations. This guide is intended for researchers, scientists, and drug development professionals who handle this compound.

I. Understanding the Hazards

1,2-Diformylhydrazine is a combustible solid that requires careful handling.^[1] While specific toxicity data is limited, hydrazine and its derivatives are often toxic and may be carcinogenic.^[2] Thermal decomposition of **1,2-Diformylhydrazine** can release irritating and toxic gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^[3]^[4]

II. Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **1,2-Diformylhydrazine**.

Property	Value	Source
Molecular Formula	C2H4N2O2	[1][5][6][7]
Molecular Weight	88.07 g/mol	[1]
Melting Point	155-160 °C (311-320 °F)	[3][6]
Flash Point	Not applicable	[1]
Storage Class	11 - Combustible Solids	[1]

III. Personal Protective Equipment (PPE)

Before handling **1,2-Diformylhydrazine** for any purpose, including disposal, the following personal protective equipment is mandatory:

- Eye Protection: Chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][4]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[4] Nitrile gloves are a suitable option.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 respirator or equivalent is required.[1] All handling of the solid material should be conducted in a certified chemical fume hood to minimize inhalation of dust or vapors.[2]
- Skin and Body Protection: A lab coat and appropriate protective clothing are necessary to prevent skin exposure.[4]

IV. Step-by-Step Disposal Protocol

The following protocol outlines the safe disposal of **1,2-Diformylhydrazine** as a hazardous chemical waste. This procedure should be performed in a designated and properly functioning fume hood.

1. Waste Identification and Segregation:

- **1,2-Diformylhydrazine** waste must be treated as hazardous chemical waste.

- Do not mix this waste with other chemical waste streams unless compatibility has been verified. It is incompatible with strong oxidizing agents.[3]

2. Waste Container Selection and Labeling:

- Use a dedicated, leak-proof, and sealable container for the collection of **1,2-Diformylhydrazine** waste. Plastic containers are generally preferred for chemical waste.[8]
- The container must be clearly labeled with the words "Hazardous Waste." [9]
- The label must also include the full chemical name: "**1,2-Diformylhydrazine**" and the approximate quantity.
- A hazard warning pictogram should be present on the label to indicate its properties.[9]

3. Waste Accumulation and Storage:

- Store the waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation.[8][9]
- The waste container must be kept securely closed at all times, except when adding waste.[8]
- Ensure the SAA is in a cool, dry, and well-ventilated location, away from incompatible materials.[5]

4. Spill Management:

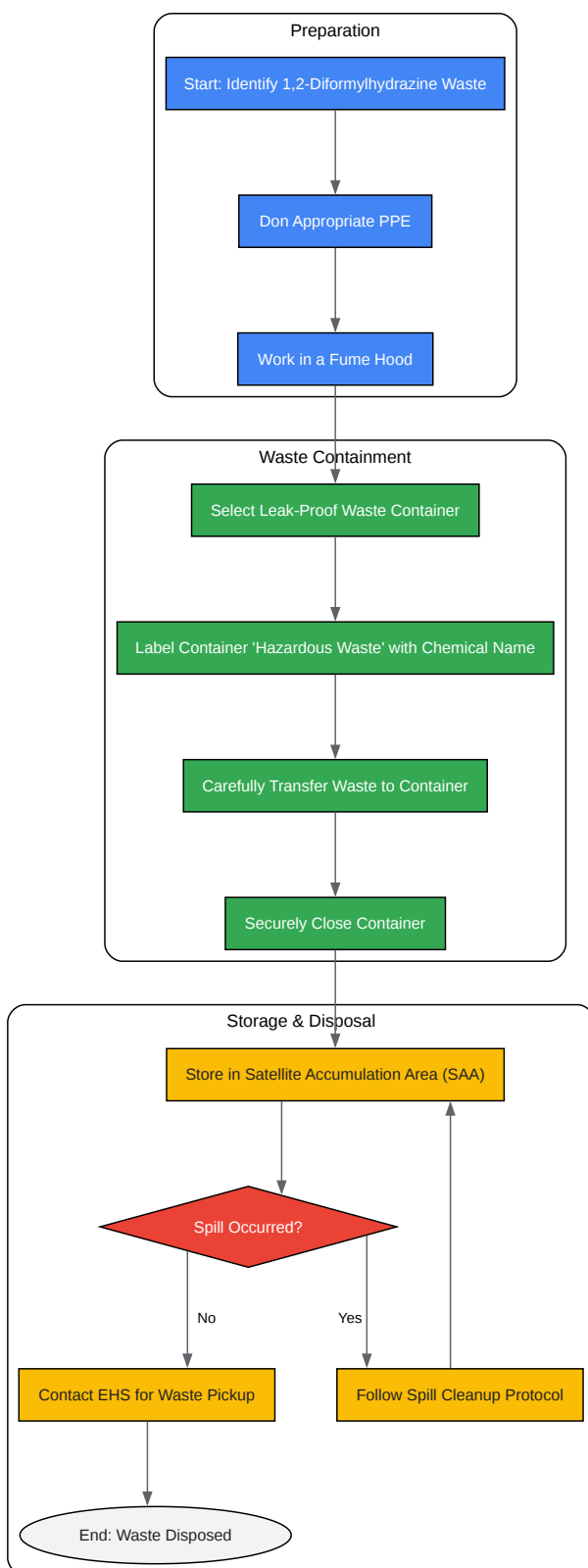
- In the event of a small spill, carefully sweep or vacuum the solid material into a suitable disposal container.[4]
- Avoid generating dust.[4]
- Ensure adequate ventilation.[3]
- Clean the spill area thoroughly.
- For larger spills, follow your institution's emergency procedures for hazardous material spills.

5. Requesting Waste Pickup:

- Once the waste container is full or when the material is no longer needed, contact your institution's Environmental Health and Safety (EHS) department to arrange for a hazardous waste pickup.^[8]
- Do not attempt to dispose of **1,2-Diformylhydrazine** down the drain or in regular trash.

V. Disposal Workflow Diagram

The following diagram illustrates the logical flow of the proper disposal procedure for **1,2-Diformylhydrazine**.



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Caption: Disposal workflow for **1,2-Diformylhydrazine**.

VI. Regulatory Compliance

All laboratory waste is regulated from the point of generation to its final disposal.[8] These procedures are in accordance with the guidelines set forth by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[10] It is the responsibility of the waste generator to ensure that all local, state, and federal regulations are followed. For academic laboratories, alternative requirements under Subpart K of 40 CFR part 262 may apply.[11] Consult with your institution's EHS department for specific guidance.

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